

Hpk1-IN-38 stability and storage conditions

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Compound of Interest

Compound Name: *Hpk1-IN-38*

Cat. No.: *B12392069*

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Hpk1-IN-38 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and effective use of **Hpk1-IN-38**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Hpk1-IN-38**?

A1: Proper storage is critical to maintain the stability and activity of **Hpk1-IN-38**. For optimal results, please adhere to the following guidelines, which are based on general recommendations for similar small molecule kinase inhibitors. Always refer to the Certificate of Analysis provided with your specific lot for the most accurate information.

Storage Recommendations Summary

Format	Storage Temperature	Duration	Notes
Solid Powder	Room Temperature	Short-term	Shipped at room temperature in the continental US; conditions may vary elsewhere.
-20°C or -80°C	Long-term	For extended storage, keeping the compound in a desiccated environment is recommended.	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Based on stability data for similar HPK1 inhibitors.
-80°C	Up to 6 months	Based on stability data for similar HPK1 inhibitors. Avoid repeated freeze-thaw cycles.	

Q2: What is **Hpk1-IN-38** and its mechanism of action?

A2: **Hpk1-IN-38** is an inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1), also known as MAP4K1. HPK1 is a serine/threonine kinase that acts as a negative regulator of immune cell activation, particularly in T-cells, B-cells, and dendritic cells. Upon T-cell receptor (TCR) activation, HPK1 phosphorylates adaptor proteins like SLP-76, which leads to the dampening of the downstream signaling cascade required for a full immune response. By inhibiting the kinase activity of HPK1, **Hpk1-IN-38** blocks this negative feedback loop, thereby enhancing T-cell activation, cytokine production, and anti-tumor immunity.

Q3: In which solvents is **Hpk1-IN-38** soluble?

A3: While specific solubility data for **HpK1-IN-38** is not readily available in the public domain, similar small molecule inhibitors are typically soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For in vivo experiments, it is crucial to prepare the working solution fresh on the same day of use.

Troubleshooting Guide

Q1: My **HpK1-IN-38** solution appears to have precipitated after thawing. What should I do?

A1: Precipitation can occur if the compound's solubility limit is exceeded or after freeze-thaw cycles.

- Action: Gently warm the vial to 37°C for a few minutes and vortex or sonicate to aid dissolution.
- Prevention: Aliquot your stock solution into smaller, single-use volumes after the initial preparation to minimize the number of freeze-thaw cycles. Ensure the compound is fully dissolved before storing.

Q2: I am observing inconsistent or lower-than-expected activity in my cell-based assays. What could be the cause?

A2: This issue can stem from compound degradation or experimental variability.

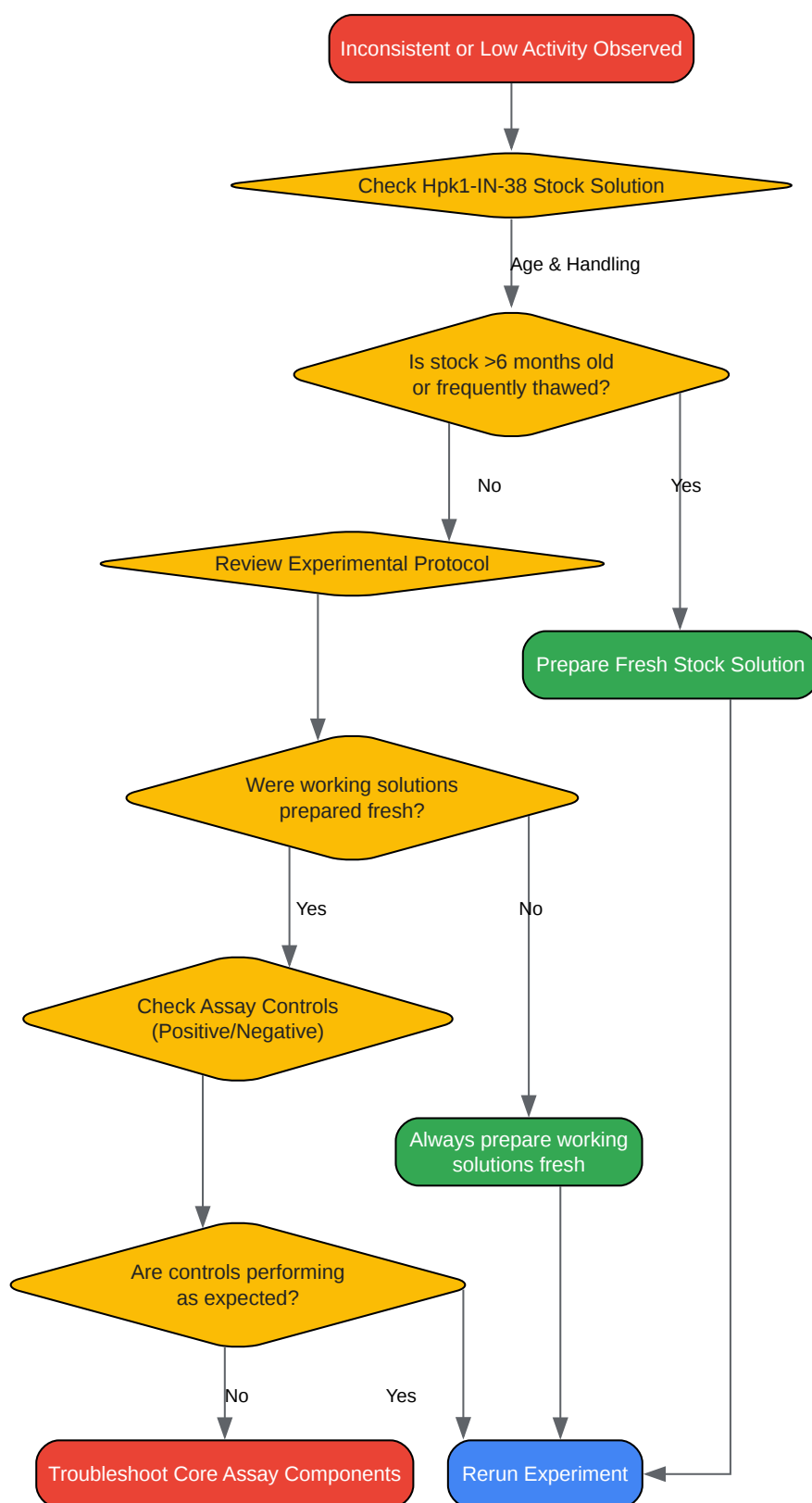
- Compound Stability: Ensure that the stock solution has been stored correctly and is within the recommended shelf life (see storage table above). If the stock is old or has been thawed multiple times, prepare a fresh stock solution from solid powder.
- Working Solution: For aqueous-based cellular assays, always prepare the final working solution fresh from the DMSO stock immediately before the experiment. The stability of the compound in aqueous media is significantly lower than in DMSO.
- Experimental Controls: Verify the performance of your positive and negative controls to ensure the assay itself is running correctly.

Q3: I am having trouble dissolving the solid **HpK1-IN-38** powder.

A3: To ensure complete dissolution:

- Choice of Solvent: Use a high-quality, anhydrous grade of DMSO.
- Procedure: Add the solvent to the vial of powder and vortex thoroughly. If needed, brief sonication can be applied. Ensure a clear stock solution is achieved before making further dilutions.

Below is a logical workflow to diagnose issues with inconsistent experimental results.



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Caption: Troubleshooting workflow for inconsistent experimental results.

Experimental Protocols

Protocol 1: Preparation of **HpK1-IN-38** Stock and Working Solutions

This protocol details the steps for preparing a concentrated stock solution in DMSO and subsequent dilution for use in typical cell-based assays.

Materials:

- **HpK1-IN-38** (solid powder)
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes
- Sterile cell culture medium (e.g., RPMI-1640)

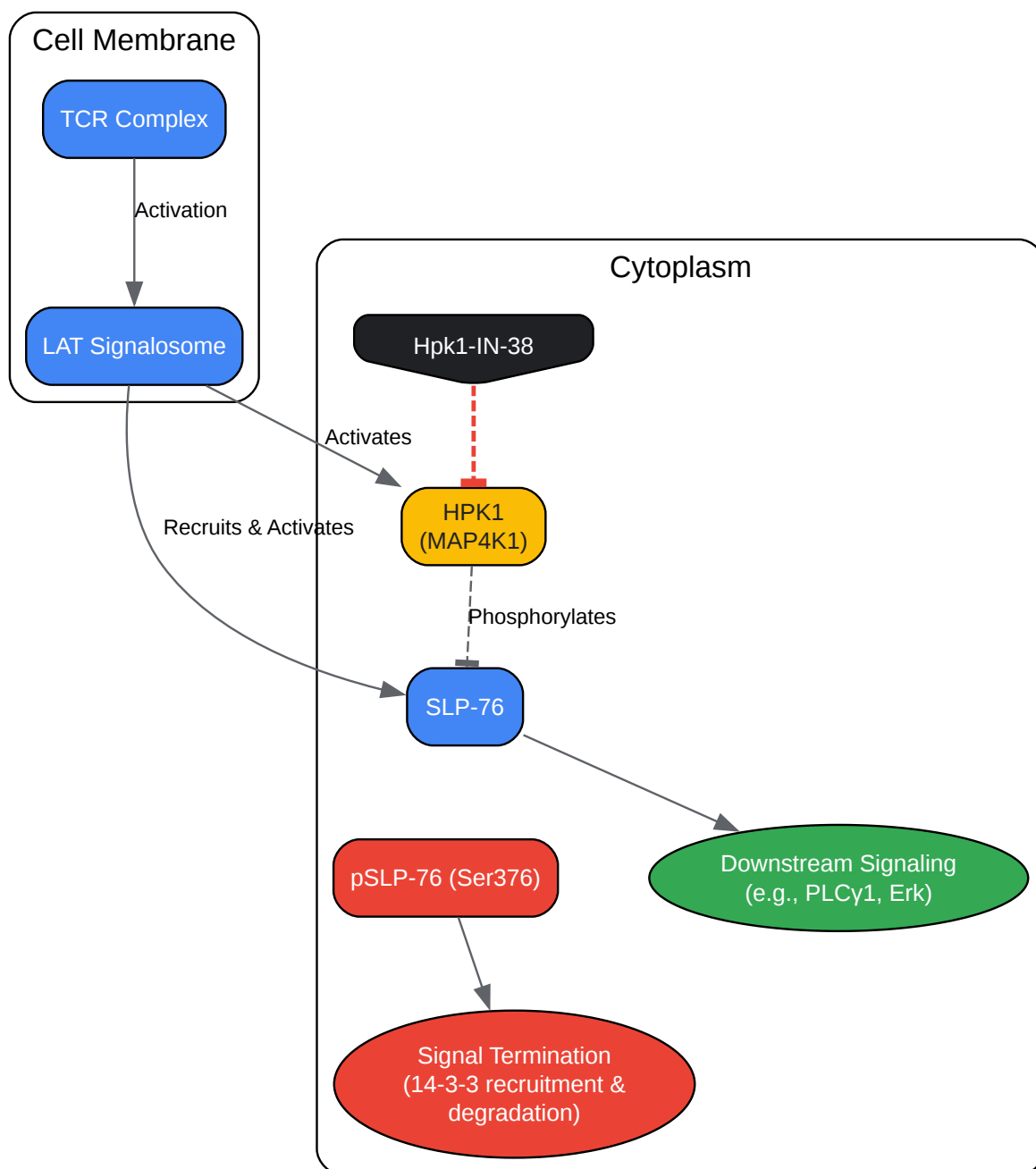
Procedure:

- Calculate Required Mass: To prepare a 10 mM stock solution, calculate the mass of **HpK1-IN-38** needed. The molecular weight of **HpK1-IN-38** is 495.57 g/mol .
 - $\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (L)} * 495.57 \text{ g/mol}$
- Dissolve the Compound:
 - Equilibrate the vial of **HpK1-IN-38** powder to room temperature before opening to prevent moisture condensation.
 - Add the calculated volume of DMSO to the vial.
 - Vortex vigorously for 2-5 minutes until the powder is completely dissolved. A brief sonication in a water bath can be used to facilitate dissolution if necessary.
- Aliquot and Store:
 - Once a clear stock solution is achieved, dispense it into single-use aliquots in sterile microcentrifuge tubes.

- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.
- Prepare Working Solution (for cell culture):
 - Important: Prepare the working solution immediately before adding it to cells.
 - Thaw a single aliquot of the 10 mM DMSO stock solution.
 - Perform a serial dilution in pre-warmed, sterile cell culture medium to achieve the desired final concentration. For example, to get a 10 μ M final concentration in your well, you might perform a 1:1000 dilution.
 - Ensure the final concentration of DMSO in the cell culture well is low (typically $\leq 0.1\%$) to avoid solvent toxicity.

Hpk1 Signaling Pathway

The diagram below illustrates the simplified signaling pathway involving HPK1 as a negative regulator of T-cell activation following T-Cell Receptor (TCR) engagement. **Hpk1-IN-38** inhibits the kinase activity of HPK1, thereby preventing the downstream inhibitory effects.



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Caption: HPK1 negatively regulates TCR signaling by phosphorylating SLP-76.

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